

Navigating the Safe Handling of 1-Bromo-3-methylheptane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3-methylheptane

Cat. No.: B8678766

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **1-Bromo-3-methylheptane** (CAS No: 5200-08-8). Due to the limited availability of a detailed Safety Data Sheet (SDS) specifically for **1-Bromo-3-methylheptane**, this guide combines the known hazard classifications from the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with best practices derived from structurally similar haloalkanes. Professionals handling this chemical should exercise caution and adhere to the rigorous safety protocols outlined herein.

Chemical and Physical Properties

While extensive experimental data for **1-Bromo-3-methylheptane** is not readily available, computed properties provide essential information for safe handling and storage.

Property	Value	Source
Molecular Formula	C8H17Br	PubChem[1]
Molecular Weight	193.12 g/mol	PubChem[1]
IUPAC Name	1-bromo-3-methylheptane	PubChem[1]
CAS Number	5200-08-8	PubChem[1]
XLogP3	4.3	PubChem[1]

Hazard Identification and Classification

According to the GHS, **1-Bromo-3-methylheptane** is classified as a hazardous substance with the following classifications.^[1]

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Acute toxicity, inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

- Flame
- Exclamation Mark

Safe Handling and Storage Protocols

Given its flammability and irritant properties, stringent adherence to safety protocols is mandatory when handling **1-Bromo-3-methylheptane**. The following procedures are based on best practices for similar flammable haloalkanes.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical to minimize exposure risk.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety goggles and face shield	Chemical splash goggles are required. A face shield should be worn when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or punctures before use.
Body Protection	Laboratory coat or chemical-resistant apron	A flame-retardant lab coat that fastens securely is essential. For larger quantities or splash risks, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Fume hood or respirator	All handling should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.
Foot Protection	Closed-toe shoes	Substantial, closed-toe shoes are mandatory in the laboratory.

Storage

Proper storage is crucial to prevent accidents and maintain chemical integrity.

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.

- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[2]
- Use only non-sparking tools and equipment, especially when opening and closing containers.[3]
- Ground and bond containers during transfer to prevent static discharge.[3]

Emergency Procedures

Immediate and appropriate response to emergencies can significantly mitigate harm.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire Fighting Measures

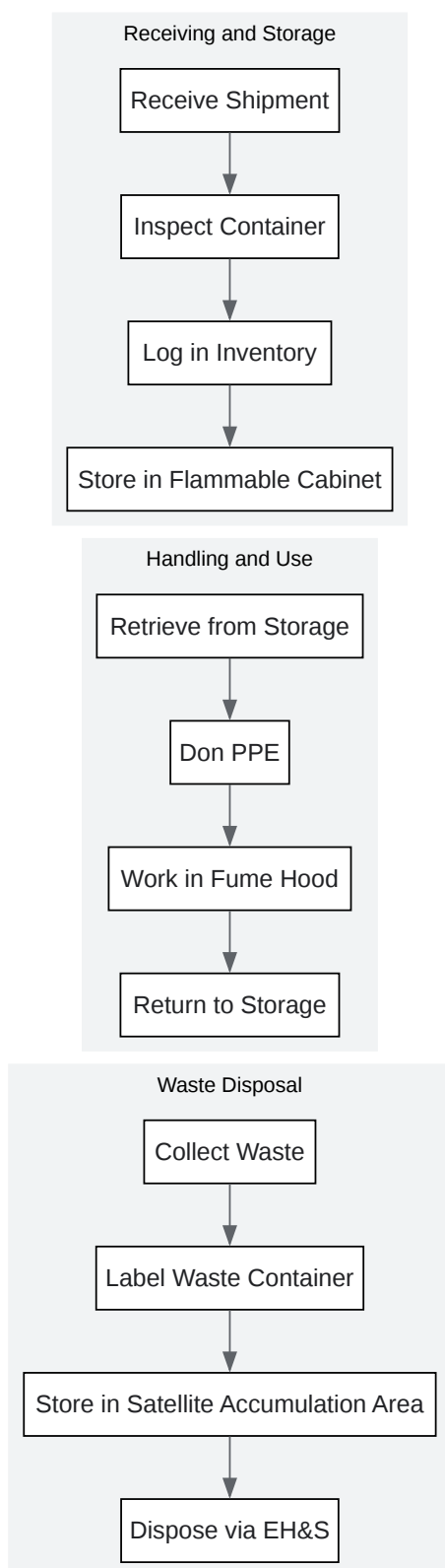
- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[5]
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[2] Containers may explode when heated.[5]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Eliminate all ignition sources. Wear appropriate PPE.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Containment and Cleaning: Absorb spill with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Use non-sparking tools.[5]

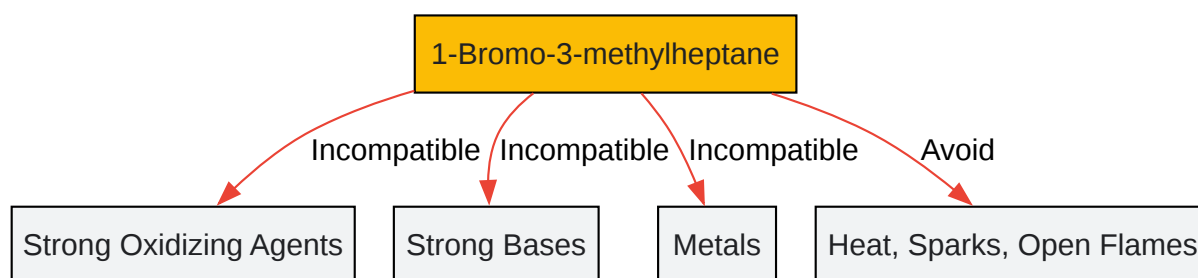
Experimental Protocols and Logical Workflows

The following diagrams illustrate key logical workflows for the safe handling of **1-Bromo-3-methylheptane**.



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Caption: General laboratory workflow for **1-Bromo-3-methylheptane**.



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Caption: Incompatible materials for **1-Bromo-3-methylheptane**.

Conclusion

While **1-Bromo-3-methylheptane** is a valuable reagent in research and development, its hazardous properties necessitate a thorough understanding and implementation of safety precautions. By following the guidelines presented in this technical guide, researchers and scientists can minimize risks and ensure a safe laboratory environment. It is imperative to always consult the most current safety information and institutional safety protocols before handling any chemical.

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- To cite this document: BenchChem. [Navigating the Safe Handling of 1-Bromo-3-methylheptane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8678766#1-bromo-3-methylheptane-safety-and-handling-precautions>]

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